

Panaxadiol mechanism of action in vitro

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Compound of Interest

Compound Name: *Panaxadiol*

Cat. No.: *B190476*

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An In-Depth Technical Guide to the In Vitro Mechanisms of Action of **Panaxadiol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Panaxadiol (PD) is a purified triterpenoid sapogenin derived from the roots of ginseng species, most notably *Panax ginseng* and *Panax quinquefolius* (American ginseng). It is an active metabolite of various ginsenosides and has garnered significant attention within the scientific community for its diverse pharmacological activities, particularly its potent anti-tumor and anti-inflammatory properties demonstrated in preclinical in vitro models. This document provides a comprehensive technical overview of the molecular mechanisms underpinning **Panaxadiol**'s effects at the cellular level, focusing on its impact on cell cycle regulation, apoptosis induction, and modulation of critical signaling pathways.

Core Mechanism 1: Anti-Cancer Activity

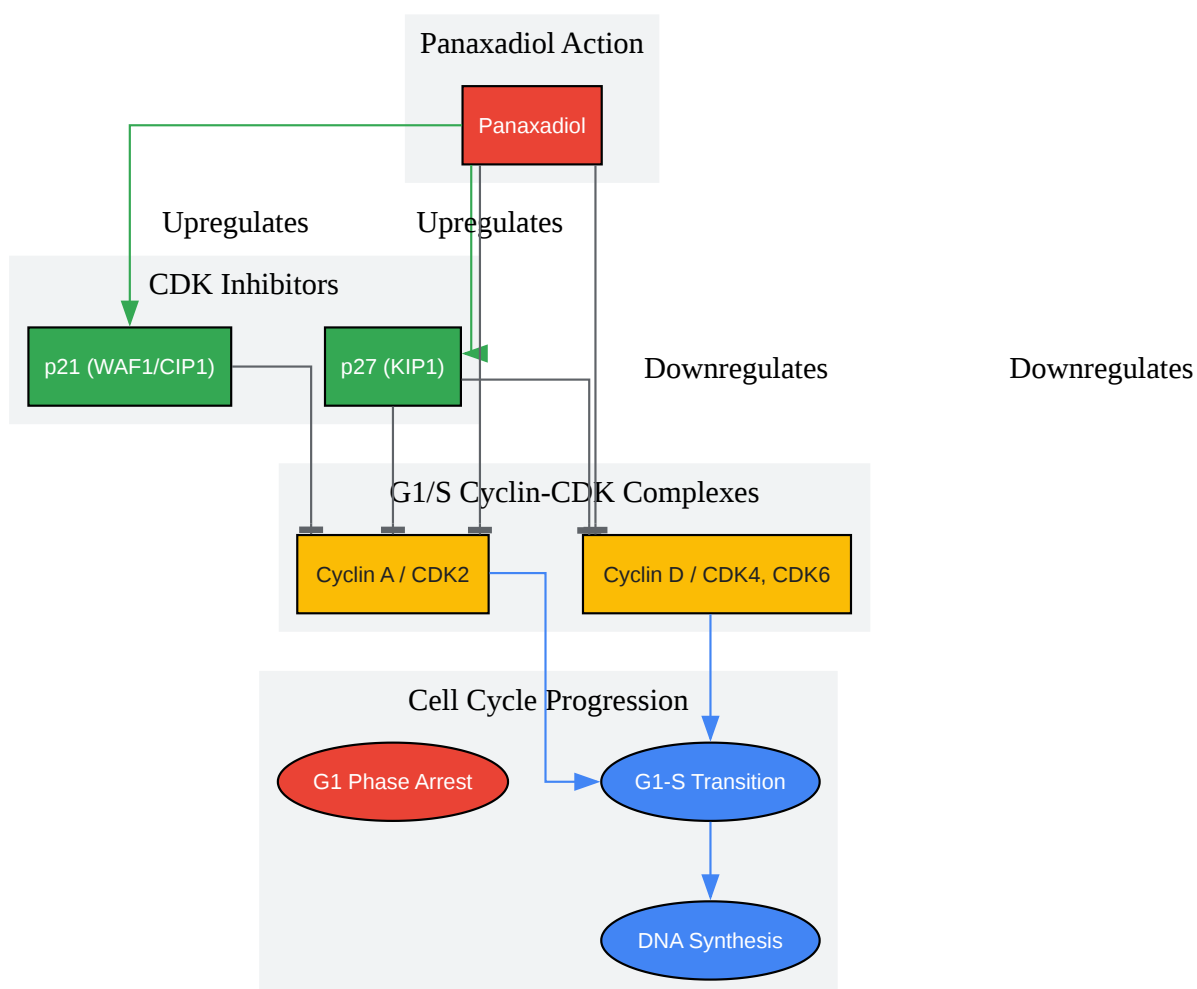
Panaxadiol exhibits robust anti-cancer effects across a range of human cancer cell lines by interfering with fundamental processes of tumor cell proliferation, survival, and metastasis. Its action is multifactorial, primarily involving the induction of cell cycle arrest and the activation of programmed cell death (apoptosis).

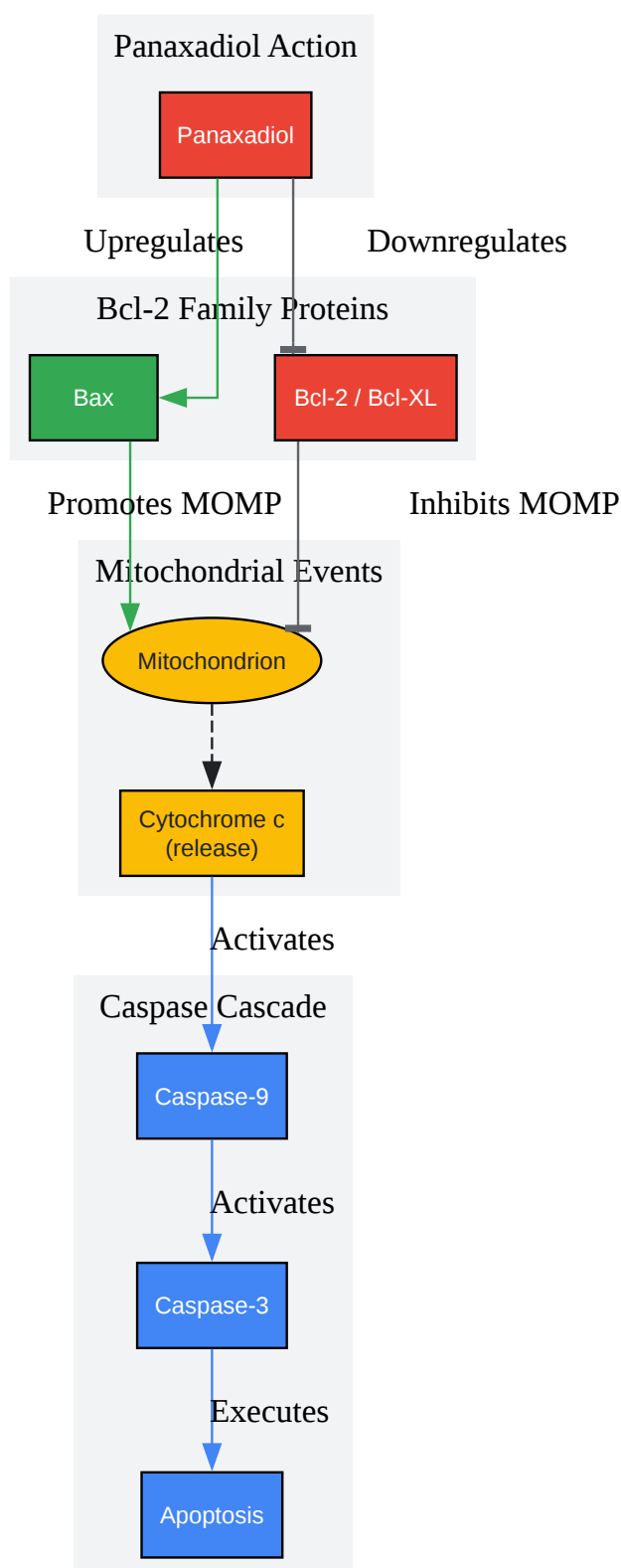
Induction of Cell Cycle Arrest

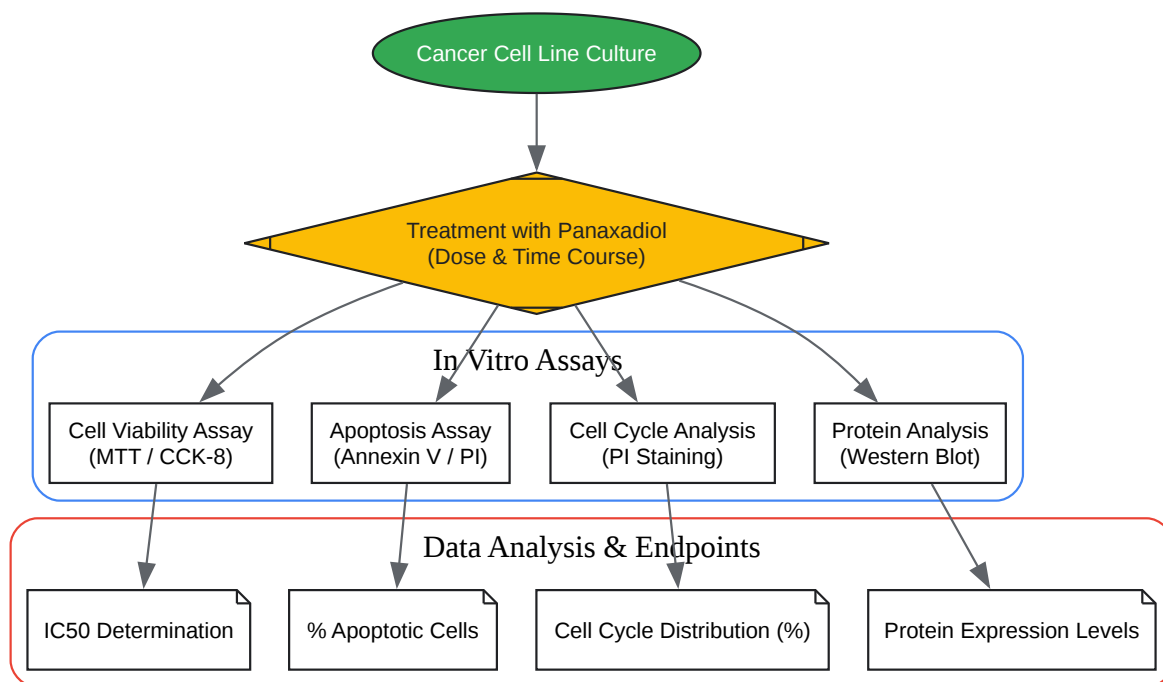
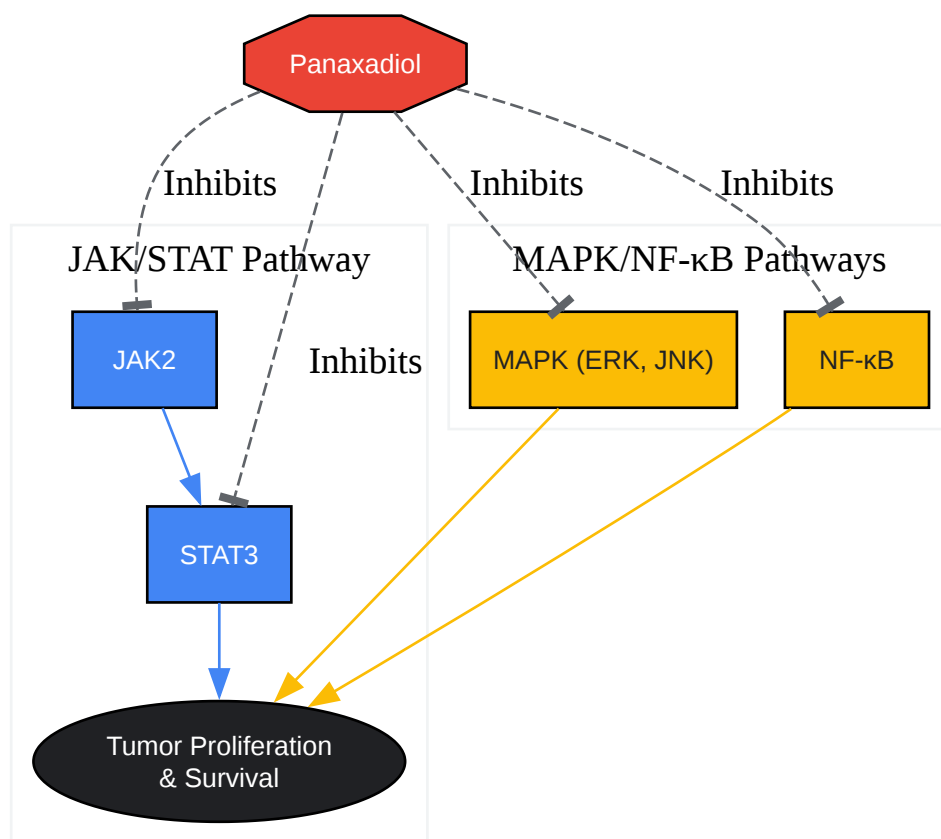
A primary mechanism of **Panaxadiol**'s anti-proliferative effect is its ability to halt cancer cells in the G1 phase of the cell cycle, preventing their entry into the S phase (DNA synthesis).^{[1][2][3]}

This arrest is orchestrated through the modulation of key cell cycle regulatory proteins.

Panaxadiol treatment leads to a significant and selective elevation of cyclin-dependent kinase (CDK) inhibitors, particularly p21WAF1/CIP1 and p27KIP1.^{[1][2]} These proteins bind to and inhibit the activity of cyclin-CDK complexes that are essential for G1/S transition. Specifically, **Panaxadiol** has been shown to decrease the activity of the Cyclin A-Cdk2 complex. It also down-regulates the expression of Cyclin D1, Cdk2, Cdk4, and Cdk6. The resulting inactivation of these complexes prevents the phosphorylation of the retinoblastoma protein (pRb), thereby maintaining its suppression of E2F transcription factors and blocking the expression of genes required for DNA replication.







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References

- 1. koreascience.kr [koreascience.kr]
- 2. Induction of G(1) cell cycle arrest and p27(KIP1) increase by panaxydol isolated from Panax ginseng - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The anti-tumor efficacy of 20(S)-protopanaxadiol, an active metabolite of ginseng, according to fasting on hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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